

Application Note: N-[2-(4-Hydroxyphenylsulfanyl)ethyl]propionamide

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Compound of Interest

Compound Name: N-[2-(4-Hydroxyphenylsulfanyl)ethyl]propionamide
CAS No.: 155196-03-5
Cat. No.: B114517

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Executive Summary

N-[2-(4-Hydroxyphenylsulfanyl)ethyl]propionamide (CAS: 155196-03-5), hereafter referred to as NHSEP, is a highly versatile, tri-functional building block for pharmaceutical development[1]. Characterized by a phenolic hydroxyl group, a reactive thioether (sulfanyl) linkage, and a propionamide moiety, NHSEP is used in the development of responsive smart materials.

As a Senior Application Scientist, I have structured this technical guide to detail how researchers can leverage NHSEP's unique physicochemical profile for the engineering of Reactive Oxygen Species (ROS)-responsive nanocarriers for targeted drug delivery, and the formulation of high-performance antioxidant formulations.

Physicochemical Profiling & Mechanistic Causality

To successfully integrate NHSEP into a material, one must understand the causality behind its structural components and how they dictate macroscopic behavior.

- The Thioether Moiety (Redox-Responsiveness):** Thioether-containing polymers are premier candidates for ROS-responsive smart materials. In the presence of ROS (commonly overexpressed in tumor microenvironments), the hydrophobic thioether is readily oxidized into a hydrophilic sulfoxide or sulfone[2]. This oxidation triggers polymer swelling or micellar disassembly[3].
- The Phenolic Hydroxyl (Radical Scavenging):** Sterically accessible phenolic groups act as potent hydrogen-atom donors. During high-temperature processing, they can form resonance-stabilized phenoxyl radicals[4]. This mechanism halts thermo-oxidative degradation, preserving the polymer's molecular weight and mechanical integrity.
- The Propionamide Group (Hydrogen Bonding):** The amide linkage provides strong intermolecular hydrogen bonding capabilities, which can be exploited for the controlled dispersion of NHSEP within polar polymer matrices.

Protocol I: Synthesis of ROS-Responsive Thioether-Polymer Nanocarriers

Objective: Engineer an amphiphilic block copolymer micelle that encapsulates a hydrophobic therapeutic payload and selectively releases it upon exposure to ROS.

Causality & Design Choice: We utilize Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization to ensure a low polydispersity index (PDI). The polymer remains hydrophobic in healthy tissue (maintaining micelle integrity) but oxidizes in ROS-rich environments, shifting to a hydrophilic state that forces the release of the payload.

Step-by-Step Methodology

Step 1: Monomer Functionalization (Acrylation)

- Dissolve 10 mmol of NHSEP in 50 mL of anhydrous dichloromethane (DCM) under a nitrogen atmosphere.
- Add 12 mmol of triethylamine (TEA) as an acid scavenger.
- Dropwise, add 11 mmol of acryloyl chloride at 0°C. The phenolic hydroxyl group reacts to form an ester-linked NHSEP-acrylate monomer.

- Purify via silica gel column chromatography (Hexane/Ethyl Acetate) to isolate the monomer.

Step 2: RAFT Polymerization

- In a Schlenk flask, combine the NHSEP-acrylate monomer, a hydrophilic macro-CTA (e.g., PEG-dithiobenzoate), and AIBN (initiator) in a molar ratio of 1:1:1.
- Degas the solution via three freeze-pump-thaw cycles to remove oxygen, which would otherwise prematurely terminate the radical polymerization.
- Heat the reaction to 70°C for 12 hours. Precipitate the resulting block copolymer in cold diethyl ether and dry under vacuum.

Step 3: Self-Assembly and Drug Encapsulation

- Dissolve 20 mg of the block copolymer and 2 mg of a hydrophobic drug (e.g., Paclitaxel) in 2 mL of THF.
- Add this solution dropwise into 20 mL of deionized water under vigorous stirring. The hydrophobic NHSEP blocks will aggregate to form the micelle.
- Remove the THF via dialysis (MWCO 3500 Da) against deionized water for 24 hours.

Step 4: Self-Validation (ROS-Triggered Release Assay)

- Validation: Incubate the micelle solution with 10 mM H₂O₂.
- Use Dynamic Light Scattering (DLS) to monitor the size distribution. A shift from a sharp 50 nm peak to a broad, multimodal distribution confirms ROS-triggered release.

Protocol II: Thermal Stabilization of Polyolefins via Melt-Blending

Objective: Utilize NHSEP as a primary phenolic antioxidant to enhance the Long-Term Thermal Stability (LTTS) of low-density polyethylene (LDPE) during melt processing.

Causality & Design Choice: High shear and elevated temperatures during extrusion generate carbon-centered radicals that lead to chain scission. NHSEP provides a phenolic proton to neutralize these radicals, while the thioether group can act synergistically as a secondary hydroperoxide decomposer[5],[8].

Step-by-Step Methodology

Step 1: Pre-Mixing (Dry Blending)

- Dry the LDPE resin pellets in a vacuum oven at 60°C for 4 hours to remove residual moisture.
- Mechanically blend the LDPE pellets with 0.2 wt% of NHSEP powder. Pro-tip: Adding 0.1 wt% of a phosphite secondary antioxidant can prevent thermal degradation during blending.

Step 2: Melt Extrusion

- Feed the dry blend into a co-rotating twin-screw extruder.
- Set the temperature profile across the barrel zones from 160°C (feed) to 190°C (die).
- Maintain a screw speed of 100 rpm to ensure high shear for uniform dispersion without excessive residence time.
- Quench the extruded polymer strand in a water bath and pelletize.

Step 3: Self-Validation (Accelerated Aging & TGA)

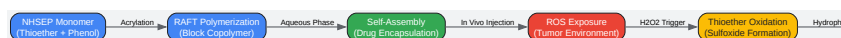
- Validation: Perform Thermogravimetric Analysis (TGA) in an air atmosphere at a heating rate of 10°C/min. Compare the weight loss (temperature at 10% mass loss) of the neat LDPE versus the NHSEP-blended LDPE. A successful stabilization will show a decrease in weight loss of at least 30–40°C[8].

Quantitative Data Presentation

The following table summarizes the divergent experimental metrics and validation parameters for NHSEP depending on its application pathway:

Property / Metric	ROS-Responsive Drug Delivery	Polym
Active Moiety Utilized	Thioether (Sulfanyl) group	Phenol
Mechanistic Action	Oxidation to sulfoxide/sulfone	Hydrog
Environmental Trigger	Reactive Oxygen Species ()	High he
Primary Experimental Readout	DLS size shift; % Drug release	(Temp
Validation Methodology	In vitro release assay (HPLC)	Therm
Expected Outcome	Hydrophobic-to-hydrophilic shift	Quencl

Workflow Visualization



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Fig 1: ROS-triggered drug release pathway using NHSEP-based redox-responsive polymeric micelles.

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